

# Safety and Handling of 3-Nitro-5-iodobenzotrifluoride: A Technical Guide

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## Compound of Interest

Compound Name: 3-Nitro-5-iodobenzotrifluoride

Cat. No.: B1313531

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety data sheet (SDS). Always consult the official SDS from the supplier and follow all institutional and regulatory safety protocols before handling this chemical.

## Introduction

**3-Nitro-5-iodobenzotrifluoride** (CAS No. 41253-01-4) is a halogenated nitroaromatic compound with the molecular formula  $C_7H_3F_3INO_2$  and a molecular weight of 317.006 g/mol . [1] Its structure, featuring a trifluoromethyl group, a nitro group, and an iodine atom on the benzene ring, makes it a potentially useful intermediate in organic synthesis, particularly in the development of novel pharmaceutical agents. However, these functional groups also indicate potential chemical reactivity and physiological activity that necessitate careful handling and thorough safety precautions. This guide provides a consolidated overview of the known safety information, handling procedures, and potential hazards associated with **3-Nitro-5-iodobenzotrifluoride** and related compounds.

## Hazard Identification and Classification


Based on available data, **3-Nitro-5-iodobenzotrifluoride** is classified as harmful and an irritant.[1] The GHS classification and associated precautionary statements are summarized below. It is important to note that comprehensive toxicological data for this specific compound

is limited, and the hazard assessment is also informed by data on structurally similar chemicals.

## GHS Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[1]
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation[1]
Specific target organ toxicity, Single exposure	Category 3	H335: May cause respiratory irritation[1]

GHS Pictogram:[1]

 alt text

Signal Word:Warning[1]

## Physical and Chemical Properties

Detailed experimental data on the physical and chemical properties of **3-Nitro-5-iodobenzotrifluoride** are not readily available. The properties of related compounds suggest it is likely a solid or liquid at room temperature and is insoluble in water.[3]

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>3</sub> INO <sub>2</sub>	[1]
Molecular Weight	317.006 g/mol	[1]
Appearance	Not specified	-
Solubility	Likely insoluble in water	Inferred from related compounds[3]

## Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety. The following procedures are recommended based on the known hazards and information from related compounds.

## Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. <a href="#">[4]</a>
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation. If inhalation risk is high, a NIOSH-approved respirator with an appropriate cartridge should be used. <a href="#">[4]</a>

## Safe Handling Practices

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)
- Do not breathe dust, fumes, or vapors.
- Handle only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.[\[1\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Aromatic nitro compounds may have explosive tendencies, especially in the presence of a base.[\[3\]](#)

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from incompatible materials such as strong oxidizing agents and bases.[3]

## First Aid Measures

In case of exposure, seek immediate medical attention and provide the attending physician with the safety data sheet.

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a poison center or doctor if you feel unwell.[5] Rinse mouth. Do NOT induce vomiting.
Inhalation	If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5]
Skin Contact	If on skin, wash with plenty of soap and water.[5] Remove contaminated clothing.
Eye Contact	If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses, if present and easy to do. Continue rinsing.[5]

## Toxicological Information

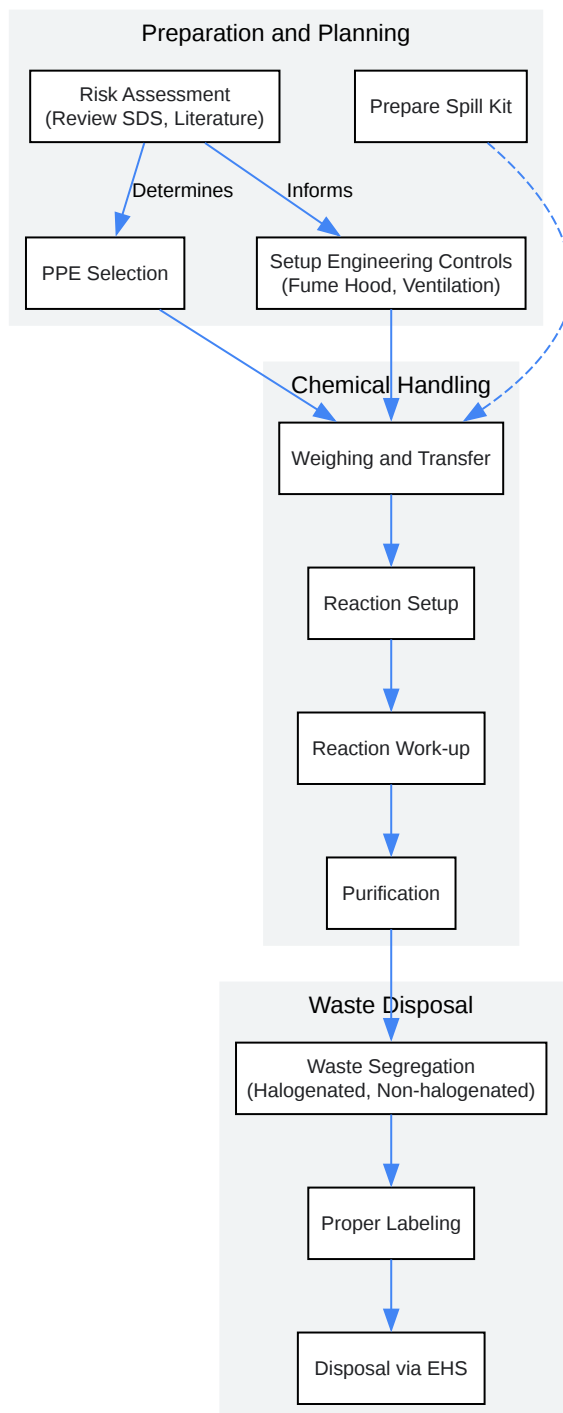
Specific quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **3-Nitro-5-iodobenzotrifluoride** are not available in the public domain. The hazard classification is based on the expected properties of a compound with its functional groups. The primary routes of exposure are ingestion, inhalation, and skin contact. The substance is harmful if swallowed and causes skin and eye irritation, and may cause respiratory irritation.[1]

## Experimental Protocols Workflow

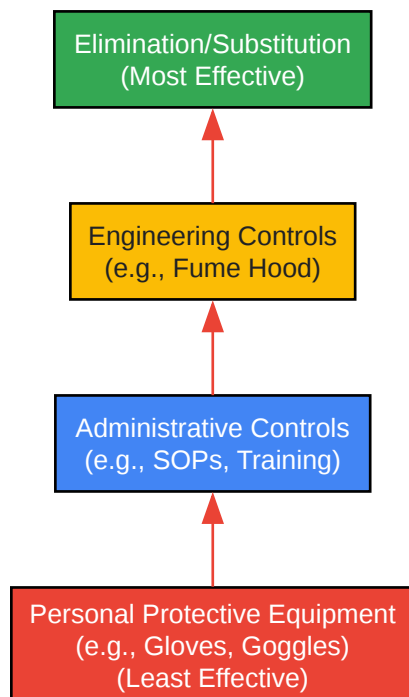
While specific experimental protocols for the safety assessment of **3-Nitro-5-iodobenzotrifluoride** are not available, a general workflow for handling and assessing the

risks of a hazardous chemical in a research setting is outlined below.

## General Experimental Workflow for Handling Hazardous Chemicals



## Hierarchy of Controls for Chemical Safety



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## References

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- 2. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 3. m-(Trifluoromethyl)nitrobenzene | C<sub>7</sub>H<sub>4</sub>F<sub>3</sub>NO<sub>2</sub> | CID 7386 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
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